

Application of Keap1-Nrf2-IN-25 in Inflammation Research

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Compound of Interest

Compound Name: Keap1-Nrf2-IN-25

Cat. No.: B15609487

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Introduction

The Kelch-like ECH-associated protein 1 (Keap1)-Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway is a critical regulator of cellular defense against oxidative and electrophilic stress, playing a pivotal role in the modulation of inflammatory responses. Under basal conditions, Keap1 targets Nrf2 for ubiquitination and subsequent proteasomal degradation. However, upon exposure to oxidative stress or electrophilic agents, this interaction is disrupted, leading to the stabilization and nuclear translocation of Nrf2. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of a wide array of cytoprotective genes, including antioxidant enzymes and anti-inflammatory mediators. Dysregulation of the Keap1-Nrf2 pathway is implicated in the pathogenesis of numerous inflammatory diseases, making it an attractive target for therapeutic intervention.

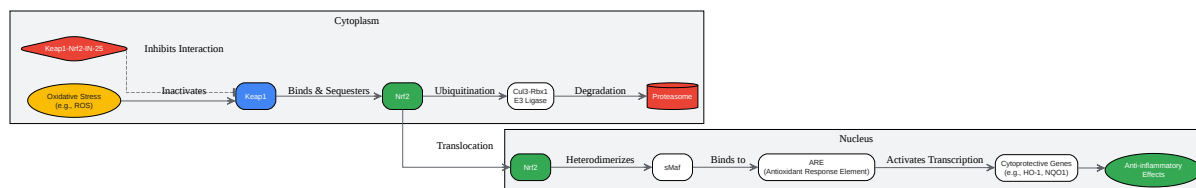
Keap1-Nrf2-IN-25 (also known as Compound 19) is a potent, non-covalent inhibitor of the Keap1-Nrf2 protein-protein interaction (PPI). By disrupting the binding of Keap1 to Nrf2, **Keap1-Nrf2-IN-25** promotes the activation of the Nrf2 signaling pathway, leading to a reduction in reactive oxygen species (ROS) and the suppression of pro-inflammatory cytokines. This application note provides a comprehensive overview of the properties of **Keap1-Nrf2-IN-25** and detailed protocols for its application in inflammation research.

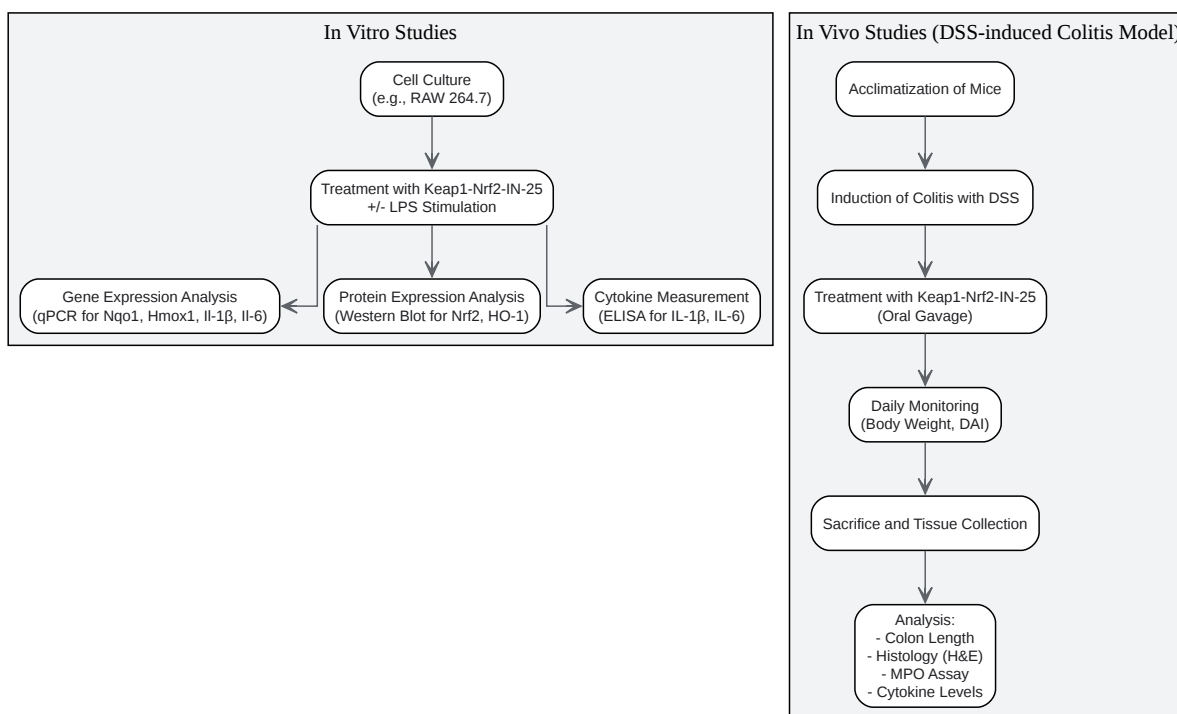
Data Presentation

Quantitative Data for Keap1-Nrf2-IN-25

Parameter	Value	Reference
Molecular Formula	C25H28N2O6S	[1][2]
IC50 (Keap1-Nrf2 Inhibition)	0.55 μ M	[1][2]
Kd (Keap1 Binding Affinity)	0.50 μ M	[1][2]
Mechanism of Action	Potent, non-covalent inhibitor of Keap1-Nrf2 protein-protein interaction	[3]
Reported Biological Activity	Activates Nrf2, reduces ROS, and decreases pro-inflammatory cytokines (IL-1 β , IL-6)	[1][4]
In Vivo Application	Protective effects against Dextran Sulfate Sodium (DSS)-induced colitis	[4]

Signaling Pathway and Mechanism of Action





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